

Application Note: Definitive Isomer Identification and Quantification of Lisinopril using NMR Spectroscopy

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Compound of Interest

Compound Name: *Lisinopril R,S,S-isomer*

CAS No.: 85955-59-5

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Abstract

Lisinopril, an angiotensin-converting enzyme (ACE) inhibitor, is a cornerstone in the management of hypertension and heart failure. Its efficacy is intrinsically linked to its specific stereochemistry. Like many proline-containing peptides, lisinopril exists in solution as a dynamic equilibrium of cis and trans rotational isomers (rotamers) around the N-lysyl-L-proline amide bond. The trans isomer is established as the biologically active conformation, making the accurate identification and quantification of these isomers a critical aspect of quality control and drug development.^[1] This application note provides a comprehensive guide for researchers, scientists, and drug development professionals on the use of Nuclear Magnetic Resonance (NMR) spectroscopy as a powerful, non-destructive tool for the unambiguous identification and quantification of lisinopril isomers. We will detail validated protocols for 1D and 2D NMR experiments, explain the principles behind spectral differentiation, and present a systematic approach to data interpretation.

The Stereochemical Challenge: Cis-Trans Isomerism in Lisinopril

The partial double-bond character of the peptide bond between the lysine and proline residues restricts free rotation, leading to two distinct and slowly interconverting planar conformations: cis and trans.

- **Trans Isomer:** The C α atoms of the lysine and proline residues are on opposite sides of the amide bond. This is the sterically preferred and biologically active form.^[1]
- **Cis Isomer:** The C α atoms are on the same side of the amide bond, resulting in greater steric hindrance.

This conformational equilibrium means that a solution of pure lisinopril will contain two distinct molecular species. On the NMR timescale at ambient temperature, this interconversion is slow enough to allow for the observation of separate signals for each isomer.^[1] Consequently, a standard 1D NMR spectrum of lisinopril does not show a single set of peaks, but rather a doubled set of signals corresponding to the major (trans) and minor (cis) forms.^{[1][2]} The ability to resolve and assign these signals is paramount for ensuring drug product quality.

Principle of NMR-Based Isomer Analysis

NMR spectroscopy is uniquely suited for isomer analysis because the precise frequency (chemical shift) of a nucleus is highly sensitive to its local electronic environment.^[3] The different spatial arrangements of atoms in the cis and trans isomers of lisinopril cause subtle but measurable changes in the magnetic shielding of nearby nuclei, particularly those on the proline ring and the adjacent lysine residue.

- **^1H and ^{13}C NMR:** These one-dimensional techniques are the first step in analysis. They reveal the presence of the two isomers through the doubling of nearly every signal in the spectrum.^[1] The relative abundance of the isomers can be directly calculated from the integration of corresponding, well-resolved peaks in the ^1H NMR spectrum.^[1]
- **Nuclear Overhauser Effect (NOE) Spectroscopy:** This powerful 2D NMR technique is the gold standard for unambiguous isomer assignment.^[3] NOE detects through-space interactions between protons that are close to each other ($< 5 \text{ \AA}$). By selectively irradiating a

specific proton and observing which other protons show an enhanced signal, one can map the spatial proximity of atoms and definitively confirm the cis or trans geometry around the amide bond.^[1]

Experimental Protocol: From Sample to Spectrum

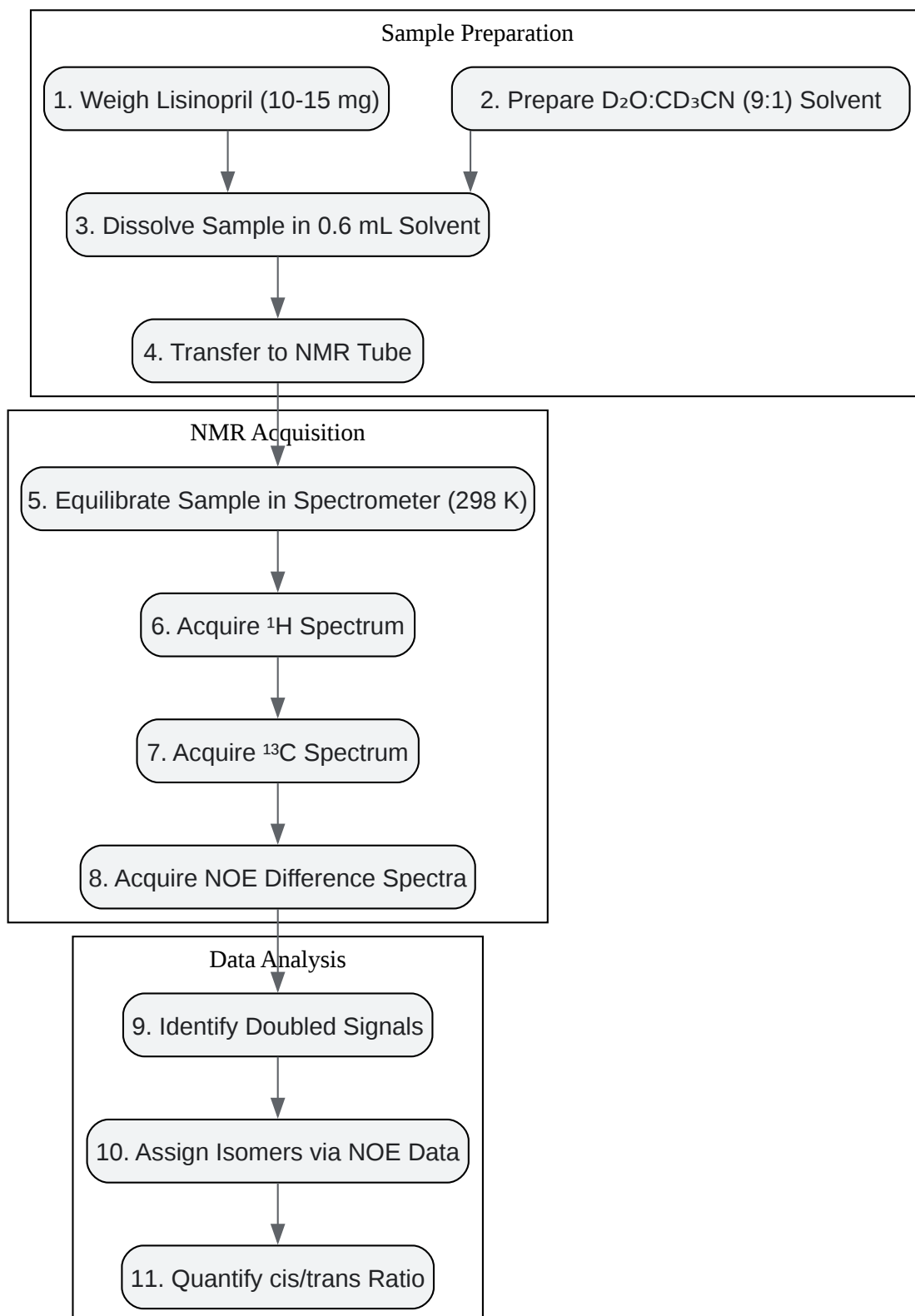
This section provides a detailed methodology for preparing a lisinopril sample and acquiring high-quality NMR data. The protocol is designed to be a self-validating system, ensuring reproducibility and accuracy.

Materials and Reagents

- Lisinopril Dihydrate Reference Standard or sample for analysis
- Deuterium Oxide (D₂O, 99.9% D)
- Acetonitrile-d₃ (CD₃CN, 99.8% D)
- 5 mm NMR tubes (e.g., Norell® 507-HP or equivalent)
- Volumetric flasks and pipettes

Sample Preparation Protocol

- **Solvent Preparation:** Prepare a 9:1 (v/v) D₂O:CD₃CN solvent mixture. The small amount of acetonitrile helps to improve the lineshape of some signals.^[1]
- **Sample Weighing:** Accurately weigh approximately 10-15 mg of lisinopril into a small vial.
- **Dissolution:** Dissolve the sample in 0.6 mL of the prepared D₂O:CD₃CN solvent mixture. Ensure complete dissolution by gentle vortexing.
- **Transfer:** Transfer the solution to a 5 mm NMR tube.
- **Equilibration:** Allow the sample to equilibrate at the desired experimental temperature (e.g., 298 K) inside the NMR spectrometer for at least 5-10 minutes before data acquisition.



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Figure 1: General workflow for NMR-based analysis of lisinopril isomers.

NMR Acquisition Parameters

The following are suggested starting parameters for a 400 MHz spectrometer. These should be optimized as needed.

- ^1H NMR:
 - Pulse Program: Standard 1D pulse sequence with water presaturation (e.g., zgpr).
 - Temperature: 298 K.[\[1\]](#)
 - Spectral Width: 12-16 ppm.
 - Acquisition Time: ~3 seconds.
 - Relaxation Delay (d1): 5 seconds (to ensure full relaxation for quantification).
 - Number of Scans: 16-64 (depending on concentration).
- ^{13}C NMR:
 - Pulse Program: Proton-decoupled pulse sequence (e.g., zgpg30).
 - Spectral Width: ~220 ppm.
 - Acquisition Time: ~1 second.
 - Relaxation Delay (d1): 2 seconds.
 - Number of Scans: 1024 or more (as ^{13}C is less sensitive).
- ^1H - ^1H NOE Difference:
 - Pulse Program: Standard 1D NOE difference sequence (e.g., selnogg).
 - Irradiation Points: Select well-resolved signals unique to each isomer for key protons (e.g., proline H α and lysine H α).
 - Mixing Time: 500-800 ms.

- Number of Scans: Sufficient to achieve good signal-to-noise for the NOE effect (e.g., 256-1024).

Data Analysis and Interpretation

Identification of Isomer Signals (1D Spectra)

Upon processing the ^1H and ^{13}C spectra, two distinct sets of signals will be visible for most nuclei.^[1] The more intense set belongs to the major trans isomer, while the less intense set corresponds to the minor cis isomer. The proline ring protons are particularly sensitive to the isomerization and serve as excellent diagnostic markers.

Table 1: Representative ^1H Chemical Shifts (ppm) for Lisinopril Isomers Note: Chemical shifts are highly dependent on solvent, pH, and temperature. These are approximate values for guidance. Data adapted from literature.^{[1][4]}

Proton Assignment	trans Isomer (Major)	cis Isomer (Minor)	Key Differentiating Feature
Proline H α	~4.3 ppm	~4.1 ppm	Clear separation of the two signals
Lysine H α	~3.8 ppm	~4.0 ppm	Signal positions are distinct
Proline Ring CH $_2$	1.9 - 2.4 ppm	1.9 - 2.4 ppm	Overlapping but distinct multiplets
Phenyl Ring	~7.3 ppm	~7.3 ppm	Minimal difference

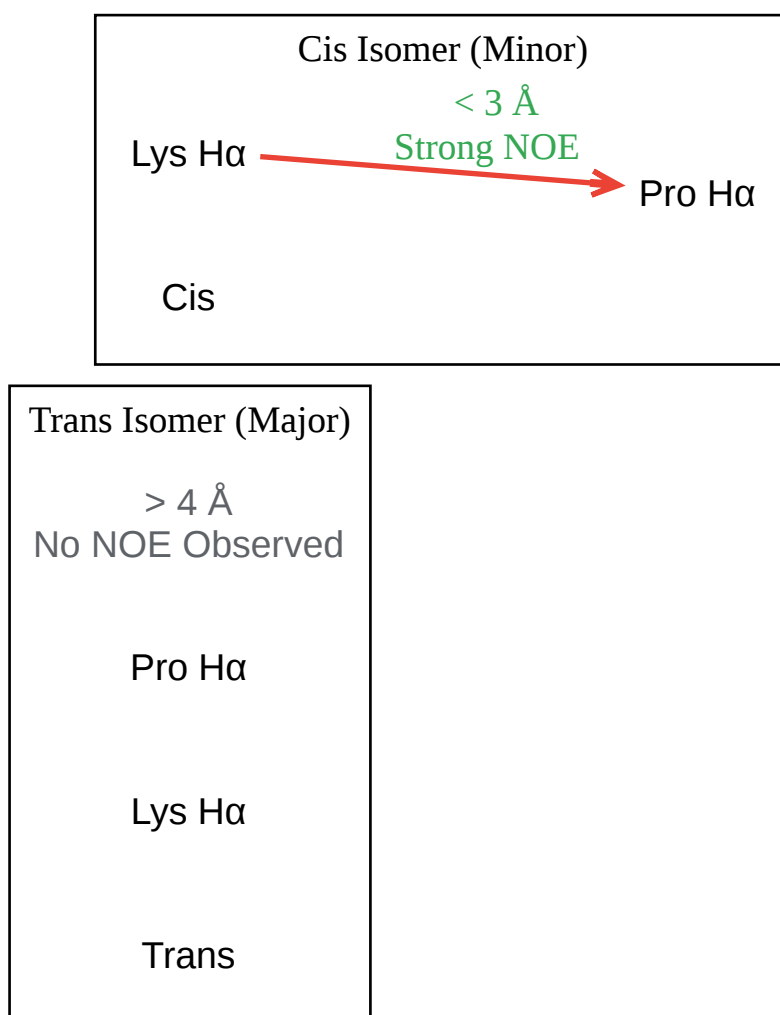
Unambiguous Assignment via NOE

The definitive assignment of cis and trans isomers relies on the Nuclear Overhauser Effect. The key spatial relationship to probe is the distance between the α -proton of the lysine residue and the α -proton of the proline residue.

- In the trans isomer, these two protons are far apart ($> 4 \text{ \AA}$).
- In the cis isomer, these protons are close together ($< 3 \text{ \AA}$).

Protocol:

- Acquire a NOE difference spectrum by selectively irradiating the proline H α proton of the major isomer (~4.3 ppm).
- Acquire a second spectrum by irradiating the proline H α proton of the minor isomer (~4.1 ppm).
- Observation: A significant NOE enhancement will be observed on the lysine H α proton only in the spectrum where the cis isomer's proline H α was irradiated. This confirms the minor isomer as cis and the major isomer as trans.[1]



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Figure 2: NOE principle for lisinopril isomer assignment. Irradiation of Lys H α in the cis form (right) produces a strong NOE signal at Pro H α due to their spatial proximity, a connection absent in the trans form (left).

Quantification of Isomer Ratio

Once assigned, the relative percentage of each isomer can be accurately determined from the ^1H NMR spectrum.

- **Select Signals:** Choose well-resolved, non-overlapping signals corresponding to the same proton in both the cis and trans isomers. The proline H α signals are often ideal.[\[1\]](#)
- **Integrate:** Carefully integrate the area under the chosen peaks for both isomers (Area_trans and Area_cis).
- **Calculate Ratio:**
 - % trans = $[\text{Area_trans} / (\text{Area_trans} + \text{Area_cis})] * 100$
 - % cis = $[\text{Area_cis} / (\text{Area_trans} + \text{Area_cis})] * 100$

At 298 K, the typical ratio is approximately 77% trans to 23% cis.[\[1\]](#) This demonstrates that while the active form is dominant, a significant portion of the drug exists as the cis rotamer in solution.

Method Validation and Trustworthiness

For use in a regulated environment, the NMR method must be validated to ensure it is fit for purpose.[\[5\]\[6\]](#) Key validation parameters include:

- **Specificity:** The method's ability to assess the analyte unequivocally. This is demonstrated by the unique chemical shifts and confirmed by 2D NMR techniques like NOESY/ROESY.
- **Linearity:** The integrated signal area should be directly proportional to the concentration of the analyte over a given range.
- **Accuracy & Precision:** Assessed by repeat measurements of a certified reference standard to ensure results are close to the true value and are reproducible. The quantitative accuracy

of qNMR is generally very high, with deviations often less than 2.0%.[\[7\]](#)

- Robustness: The method should be insensitive to small, deliberate variations in parameters like temperature or solvent composition.

Conclusion

NMR spectroscopy provides an unparalleled level of detail for the structural and quantitative analysis of lisinopril isomers. It is a direct, primary method that requires minimal sample preparation and is non-destructive.[\[5\]](#) By employing a combination of 1D (^1H , ^{13}C) and 2D (NOE) experiments, researchers can confidently identify the presence of cis and trans rotamers, unambiguously assign their structures, and accurately quantify their relative abundance in solution. This robust methodology is an essential tool for quality assurance, stability testing, and formulation development in the pharmaceutical industry.

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